

Preventing di-Boc protection in primary amine reactions

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Compound of Interest

Compound Name: *N-Boc-1-amino-1-cyclopentanemethanol*

Cat. No.: B063524

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Technical Support Center: Amine Protection

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Topic: Prevention of Di-Boc Formation on Primary Amines

The tert-butyloxycarbonyl (Boc) group is a widely used protecting group for primary amines due to its stability and ease of removal under mild acidic conditions. However, a common side reaction is the formation of the N,N-di-Boc-protected amine, where two Boc groups are attached to the nitrogen atom. This troubleshooting guide provides a comprehensive overview of the factors influencing di-Boc formation and strategies to favor the desired mono-Boc product.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of di-Boc formation on primary amines?

A1: The formation of a di-Boc protected amine is a sequential process. First, the primary amine acts as a nucleophile and attacks the electrophilic carbonyl carbon of di-tert-butyl dicarbonate (Boc anhydride, Boc₂O) to form the

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